

# Navigating the Safe Handling of 2-Methylpentane-1,3-diol: A Technical Guide

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## Compound of Interest

Compound Name: 2-methylpentane-1,3-diol

Cat. No.: B089453

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-methylpentane-1,3-diol** (CAS No: 149-31-5), a versatile diol used in various industrial and pharmaceutical applications. Adherence to these guidelines is crucial to ensure a safe laboratory and manufacturing environment.

## Section 1: Hazard Identification and Classification

**2-Methylpentane-1,3-diol** is classified as a substance that can cause skin and serious eye irritation.<sup>[1]</sup> It is crucial to avoid direct contact with the substance.

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[1]</sup>
- H319: Causes serious eye irritation.<sup>[1]</sup>
- H302: Harmful if swallowed.<sup>[2]</sup>
- H335: May cause respiratory irritation.<sup>[2][3]</sup>

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the safety data sheets and should be strictly followed.[1][2][3][4][5] Key precautions include washing skin thoroughly after handling and wearing appropriate protective equipment.[4][5]

## Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **2-methylpentane-1,3-diol** is fundamental to its safe handling and storage.

| Property          | Value        | Source       |
|-------------------|--------------|--------------|
| Molecular Formula | C6H14O2      | [2][6][7][8] |
| Molecular Weight  | 118.17 g/mol | [6][7][8]    |
| Appearance        | Liquid       | [2]          |
| CAS Number        | 149-31-5     | [2][6]       |

## Section 3: Exposure Controls and Personal Protection

Establishing a safe working environment when handling **2-methylpentane-1,3-diol** requires the implementation of appropriate exposure controls and the use of personal protective equipment (PPE).

### Engineering Controls

- Ventilation: Use in a well-ventilated area.[1][9][10] Local exhaust ventilation or process enclosures should be used to control airborne levels.[10] Facilities should be equipped with an eyewash station and a safety shower.[10][11]

### Personal Protective Equipment (PPE)

| PPE Type               | Specification                                                                                                                                                                    | Source                                                                                                                     |
|------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Safety glasses with side shields or chemical safety goggles conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.                                | <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>                     |
| Skin Protection        | Wear appropriate protective gloves (e.g., light-weight rubber gloves) and clothing to prevent skin exposure. Chemical protection gloves tested according to EN 374 are suitable. | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> |
| Respiratory Protection | If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.                                                                                  | <a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a>                                                              |

## Section 4: Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the integrity of the chemical.

### Handling

- Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[12\]](#)
- Do not breathe vapor or spray.[\[12\]](#)
- Wash hands thoroughly after handling and before breaks.[\[1\]](#)[\[10\]](#)[\[12\]](#)
- Keep away from food, drink, and animal feedingstuffs.[\[1\]](#)[\[12\]](#)
- Use non-sparking tools and take measures to prevent static discharges.[\[4\]](#)[\[9\]](#)

- Ground and bond containers when transferring material.[4][10]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][10]
- Keep away from sources of ignition, heat, sparks, and open flames.[3][4][10]
- Store in an approved flame-proof area.[9]
- Recommended storage temperature is between 2-8°C in a refrigerator or freezer under -20°C for long-term storage.[2][6]

## Section 5: Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel and the environment.

### Spill Response Workflow



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Caption: Workflow for handling a chemical spill of **2-methylpentane-1,3-diol**.

## Section 6: Toxicological Information

While comprehensive toxicological data is not fully available, existing information indicates the following:

| Endpoint                          | Result                                                                                  | Source  |
|-----------------------------------|-----------------------------------------------------------------------------------------|---------|
| Acute Toxicity                    | Shall not be classified as acutely toxic.                                               | [1]     |
| Skin Corrosion/Irritation         | Causes skin irritation.                                                                 | [1]     |
| Serious Eye Damage/Irritation     | Causes serious eye irritation.                                                          | [1]     |
| Respiratory or Skin Sensitization | Shall not be classified as a respiratory or skin sensitizer.                            | [1]     |
| Germ Cell Mutagenicity            | Shall not be classified as germ cell mutagenic.                                         | [1]     |
| Carcinogenicity                   | Shall not be classified as carcinogenic. Not listed by ACGIH, IARC, NTP, or CA Prop 65. | [1][10] |
| Reproductive Toxicity             | Shall not be classified as a reproductive toxicant.                                     | [1]     |
| STOT-Single Exposure              | Shall not be classified as a specific target organ toxicant (single exposure).          | [1]     |
| STOT-Repeated Exposure            | Shall not be classified as a specific target organ toxicant (repeated exposure).        | [1]     |
| Aspiration Hazard                 | Shall not be classified as presenting an aspiration hazard.                             | [1]     |

## Section 7: First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical

advice/attention.[1][4][5]

- Skin Contact: Wash with plenty of water.[1] If skin irritation occurs, get medical advice/attention.[1] Take off contaminated clothing and wash it before reuse.[1]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[4]
- Ingestion: Do NOT induce vomiting.[4][9] Immediately call a POISON CENTER or doctor.[4][9]

## Section 8: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4][10]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[1]
- Specific Hazards: Vapors may form an explosive mixture with air and can travel to a source of ignition and flash back.[4][10] Containers may explode in the heat of a fire.[4][10]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[4][10]

## Section 9: Experimental Protocols

Detailed experimental protocols for the safety assessment of **2-methylpentane-1,3-diol**, such as those for skin and eye irritation studies, are typically developed and executed by specialized toxicology laboratories and are not publicly available in safety data sheets. These studies are conducted under controlled conditions following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For specific experimental methodologies, it is recommended to consult specialized toxicological literature or contract a certified testing facility.

Disclaimer: This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional safety advice. Always refer to the SDS for the most current and detailed information before handling this chemical.

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